

An In-depth Technical Guide to 2-Cyclobutoxyphenol

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Compound of Interest

Compound Name: 2-Cyclobutoxyphenol

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Cyclobutoxyphenol, a fascinating molecule at the intersection of aromatic and alicyclic chemistry, holds significant potential for exploration in medicinal chemistry and materials science. This guide provides a comprehensive technical overview of its nomenclature, synthesis, characterization, and potential applications, with a focus on the underlying scientific principles and practical laboratory considerations.

Part 1: Nomenclature and Structural Elucidation

The systematic IUPAC name for the compound with the structure of a cyclobutoxy group attached to the second position of a phenol ring is **2-cyclobutoxyphenol**. An alternative, though less common, name is 1-cyclobutoxy-2-hydroxybenzene. The parent compound is phenol, and the substituent at position 2 is a cyclobutoxy group.

Molecular Structure:

- Formula: $C_{10}H_{12}O_2$

- Molecular Weight: 164.20 g/mol
- Key Structural Features: A benzene ring monosubstituted with a hydroxyl (-OH) group and a cyclobutoxy (-OC₄H₇) group at adjacent positions (ortho substitution).

The presence of the strained cyclobutane ring introduces unique conformational constraints and electronic properties compared to other alkyl ethers of catechol.

Part 2: Synthesis of 2-Cyclobutoxyphenol

The most direct and widely applicable method for the synthesis of **2-cyclobutoxyphenol** is the Williamson ether synthesis.^{[1][2][3][4]} This venerable yet reliable S_N2 reaction involves the nucleophilic attack of a phenoxide ion on an alkyl halide.

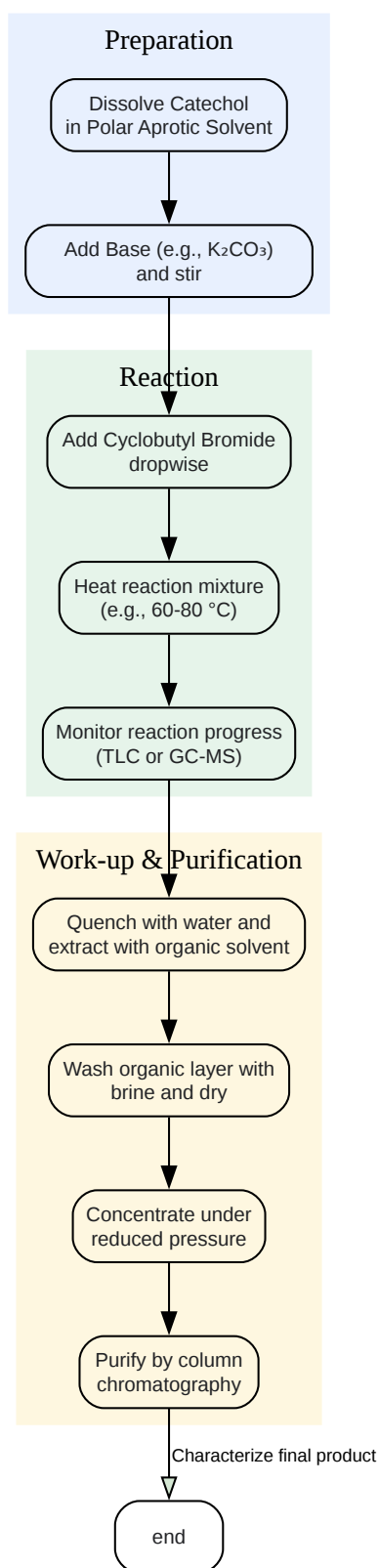
Causality of Experimental Choices in Williamson Ether Synthesis

The choice of reactants and conditions is critical for a successful synthesis, minimizing side reactions and maximizing yield.

- Starting Materials:
 - Phenol Component: Catechol (1,2-dihydroxybenzene) is the ideal starting material. Its two hydroxyl groups offer the potential for mono- or di-etherification. To achieve mono-etherification, stoichiometric control of the base and alkylating agent is crucial.
 - Alkylating Agent: A cyclobutyl halide, such as cyclobutyl bromide or cyclobutyl iodide, is required. Iodides are generally more reactive than bromides in S_N2 reactions but are also more expensive. Cyclobutyl bromide represents a good balance of reactivity and cost.
 - Base: A moderately strong base is needed to deprotonate one of the phenolic hydroxyl groups of catechol to form the more nucleophilic phenoxide. Sodium hydroxide (NaOH) or potassium carbonate (K₂CO₃) are suitable choices. Stronger bases like sodium hydride (NaH) could lead to di-alkylation or other side reactions if not used carefully.^{[1][2]}
- Solvent: A polar aprotic solvent such as dimethylformamide (DMF) or acetonitrile is preferred. These solvents can dissolve both the ionic phenoxide and the organic alkyl halide,

facilitating the reaction without solvating the nucleophile to the extent that its reactivity is diminished.

Experimental Workflow: Williamson Ether Synthesis



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Caption: Workflow for the synthesis of **2-cyclobutoxyphenol**.

Step-by-Step Protocol

- **Preparation of the Phenoxide:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve catechol (1.0 eq) in anhydrous DMF. Add potassium carbonate (1.1 eq) and stir the suspension at room temperature for 30 minutes.
- **Alkylation:** To the stirred suspension, add cyclobutyl bromide (1.0 eq) dropwise.
- **Reaction:** Heat the reaction mixture to 70 °C and monitor its progress by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS). The reaction is typically complete within 4-6 hours.
- **Work-up:** After the reaction is complete, cool the mixture to room temperature and pour it into cold water. Extract the aqueous mixture with ethyl acetate (3 x 50 mL).
- **Purification:** Combine the organic extracts, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel using a hexane/ethyl acetate gradient to yield pure **2-cyclobutoxyphenol**.

Part 3: Spectroscopic Characterization

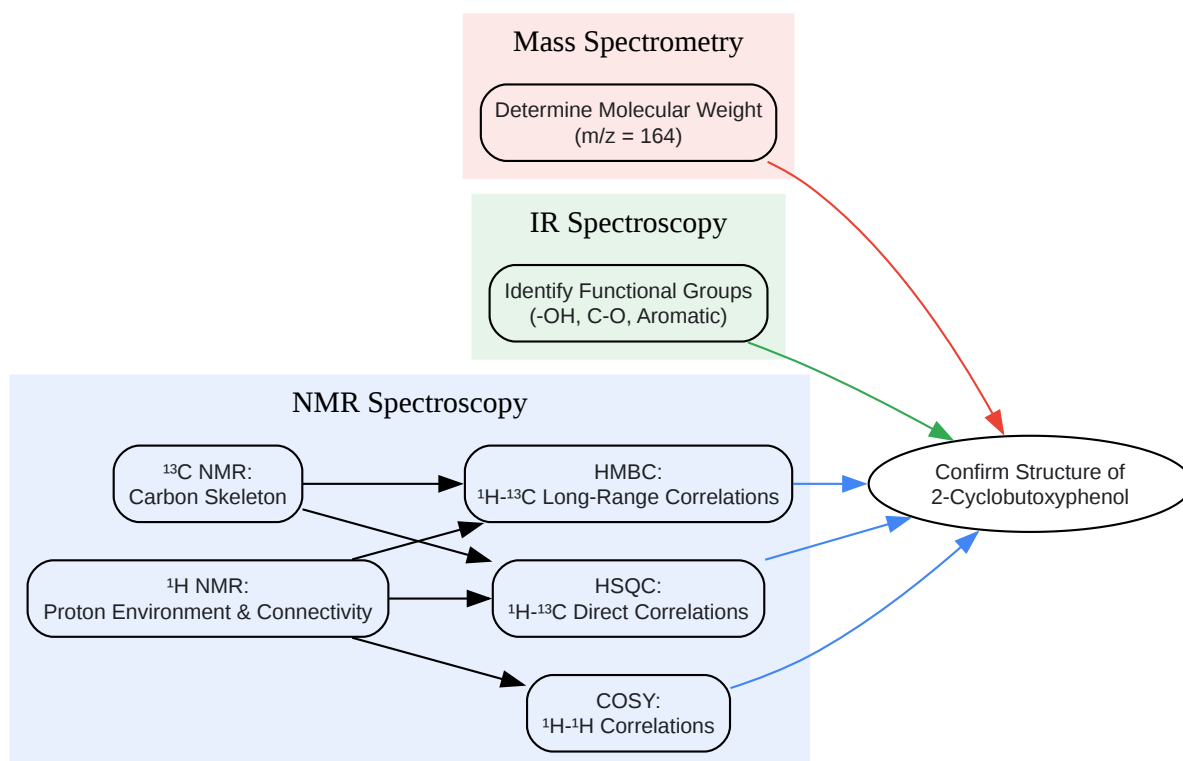
Due to the likely novelty of **2-cyclobutoxyphenol**, specific experimental data is not readily available. However, a detailed prediction of its spectroscopic characteristics can be made based on the known values for analogous compounds.

Predicted Spectroscopic Data

Technique	Expected Features
^1H NMR	Aromatic protons (4H): δ 6.8-7.2 ppm (multiplet). Phenolic -OH (1H): δ 5.0-6.0 ppm (broad singlet, D ₂ O exchangeable). ^[5] Methine proton of cyclobutoxy group (-OCH) (1H): δ 4.5-4.8 ppm (quintet). Methylene protons of cyclobutoxy group (6H): δ 1.6-2.5 ppm (multiplets).
^{13}C NMR	Aromatic carbons: δ 110-150 ppm (6 signals). Methine carbon of cyclobutoxy group (-OCH): δ 75-80 ppm. Methylene carbons of cyclobutoxy group: δ 15-35 ppm (3 signals).
IR Spectroscopy	O-H stretch (phenolic): 3200-3600 cm^{-1} (broad). ^[6] Aromatic C-H stretch: 3000-3100 cm^{-1} . Aliphatic C-H stretch: 2850-3000 cm^{-1} . Aromatic C=C stretch: 1450-1600 cm^{-1} . C-O stretch (ether): 1200-1260 cm^{-1} (strong). C-O stretch (phenol): 1180-1250 cm^{-1} .
Mass Spectrometry	Molecular ion (M^+): $m/z = 164$. Key fragmentation patterns would involve the loss of the cyclobutyl group or cleavage of the ether bond.

Self-Validating Spectroscopic Analysis Workflow

A combination of spectroscopic techniques provides a self-validating system for structural confirmation.



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Caption: Integrated spectroscopic workflow for structural validation.

Part 4: Potential Applications in Drug Development

While specific biological activities of **2-cyclobutoxyphenol** have not been reported, its structural motifs suggest several promising avenues for investigation in drug discovery.

- **Scaffold for Novel Therapeutics:** The cyclobutane ring is increasingly utilized in medicinal chemistry to enhance metabolic stability, improve binding affinity, and explore novel chemical space.^[7] The **2-cyclobutoxyphenol** scaffold can serve as a starting point for the synthesis of new chemical entities with potential activities.

- Antioxidant and Anti-inflammatory Properties: Phenolic compounds are well-known for their antioxidant properties due to their ability to scavenge free radicals.^{[8][9]} The electron-donating nature of the cyclobutoxy group may modulate the antioxidant potential of the catechol moiety. Furthermore, many phenolic compounds exhibit anti-inflammatory activity.^[9]
- Enzyme Inhibition: The catechol substructure is present in many enzyme inhibitors. The cyclobutoxy group could serve as a lipophilic handle to improve cell permeability and target engagement.

Part 5: Safety and Handling

As with any novel chemical compound, **2-cyclobutoxyphenol** should be handled with appropriate safety precautions in a well-ventilated laboratory fume hood. Personal protective equipment, including safety glasses, gloves, and a lab coat, should be worn at all times.

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